

# Propyl Acetate: A Comprehensive Technical Guide for Researchers

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## Compound of Interest

Compound Name: *Propyl acetate*

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An In-depth Whitepaper on the Core Physical and Chemical Properties of **Propyl Acetate** for Researchers, Scientists, and Drug Development Professionals.

**Propyl acetate**, also known as **n-propyl acetate**, is an organic ester with the chemical formula  $C_5H_{10}O_2$ .<sup>[1]</sup> It is a colorless liquid with a characteristic fruity odor, often described as pear-like.<sup>[1][2][3]</sup> This solvent finds widespread use in various industries, including coatings, printing inks, cosmetics, and pharmaceuticals, owing to its excellent solvency for a wide range of organic compounds and resins.<sup>[3][4]</sup> For researchers, particularly in drug development and formulation, a thorough understanding of its physical and chemical properties is paramount for its effective and safe application. This technical guide provides a detailed overview of the core properties of **propyl acetate**, experimental protocols for their determination, and key safety information.

## Core Physical and Chemical Properties

The fundamental physical and chemical characteristics of **propyl acetate** are summarized in the tables below, providing a quick reference for laboratory use.

## Physical Properties

Property	Value	Reference(s)
Molecular Formula	C <sub>5</sub> H <sub>10</sub> O <sub>2</sub>	[1][4]
Molecular Weight	102.13 g/mol	[1][3][4]
Appearance	Clear, colorless liquid	[1][4]
Odor	Mild, fruity (pear-like)	[1][2][3]
Boiling Point	101.4 - 102 °C	[3][4][5]
Melting Point	-95 °C	[3][5]
Density	0.88 - 0.891 g/cm <sup>3</sup> at 20°C	[3][4][5]
Solubility in Water	Limited (approx. 1.6 - 2 g/100 mL at 16-20°C)	[6]
Solubility in Organic Solvents	Miscible with most common organic solvents (alcohols, ketones, esters)	[2][4]
Vapor Pressure	25 - 35.9 mmHg at 20-25°C	[1][6]
Refractive Index (n <sup>20</sup> /D)	~1.384	[2]

## Chemical and Safety Properties

Property	Value/Information	Reference(s)
CAS Number	109-60-4	[2]
IUPAC Name	Propyl acetate	[1]
Synonyms	n-Propyl acetate, 1-propyl acetate, Propyl ethanoate	[3]
Flash Point	12.8 - 14 °C (Closed Cup)	[2][4][5]
Autoignition Temperature	~380 - 430 °C	[5][7]
Explosive Limits in Air	Lower: ~1.7 - 2.0% (v/v), Upper: ~8.0% (v/v)	[5]
Stability	Stable under normal conditions.	[5][8]
Reactivity	Reacts with strong oxidants, strong acids, and strong bases.	[2][8]
Incompatibilities	Strong oxidizing agents.	[8][9]
Hazardous Decomposition Products	Carbon monoxide and carbon dioxide upon combustion.	[5][8]

## Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **propyl acetate**.

Spectroscopy	Key Peaks and Information	Reference(s)
$^1\text{H}$ NMR	Expect four distinct signals corresponding to the different proton environments.	[10]
$^{13}\text{C}$ NMR	Expect five distinct signals corresponding to the five different carbon environments.	[10][11]
Infrared (IR)	A strong, sharp C=O stretching vibration peak around $1745\text{ cm}^{-1}$ is characteristic of the ester functional group. A C-O stretching vibration is observed around $1238\text{ cm}^{-1}$ .	[10]
Mass Spectrometry (MS)	The molecular ion peak ( $\text{M}^+$ ) at $m/z$ 102 may not be prominent. The base peak is often observed at $m/z$ 43, which can be attributed to the $[\text{CH}_3\text{C}=\text{O}]^+$ fragment.	[10]

## Experimental Protocols

Detailed methodologies for determining key physical and chemical properties of **propyl acetate** are provided below. These protocols are intended as a guide and may need to be adapted based on available equipment and specific research requirements.

### Determination of Boiling Point (Capillary Method)

This method is suitable for determining the boiling point of small quantities of liquid.



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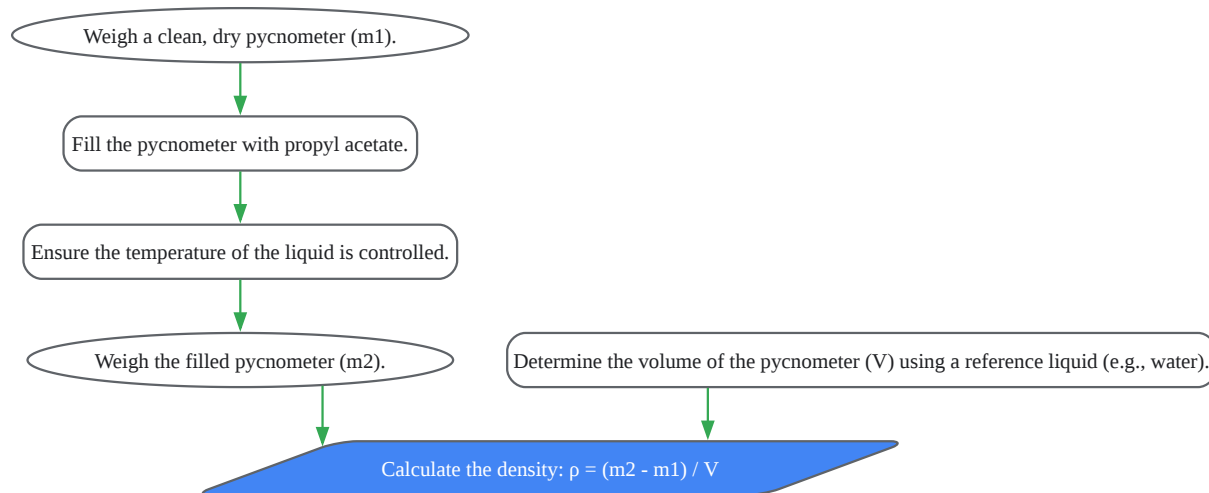
### Boiling point determination workflow.

#### Procedure:

- Place a small amount of **propyl acetate** into a fusion tube.
- Invert a capillary tube, sealed at one end, and place it into the fusion tube with the open end submerged in the liquid.
- Attach the fusion tube to a thermometer.
- Heat the apparatus slowly and uniformly in a heating bath.[\[12\]](#)
- Observe the temperature at which a rapid and continuous stream of bubbles emerges from the capillary tube.[\[12\]](#)
- Remove the heat source and allow the apparatus to cool slowly.
- The boiling point is the temperature at which the liquid begins to enter the capillary tube.[\[13\]](#)

## Determination of Density (Pycnometer Method)

A pycnometer is a flask with a specific volume used for precise density measurements.



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### Density determination workflow.

#### Procedure:

- Carefully clean and dry a pycnometer of a known volume.
- Weigh the empty pycnometer.
- Fill the pycnometer with **propyl acetate**, ensuring no air bubbles are present.
- Bring the pycnometer and its contents to the desired temperature (e.g., 20°C).
- Weigh the filled pycnometer.
- The density is calculated by dividing the mass of the **propyl acetate** by the volume of the pycnometer.<sup>[14]</sup>

## Determination of Solubility (Shake-Flask Method)

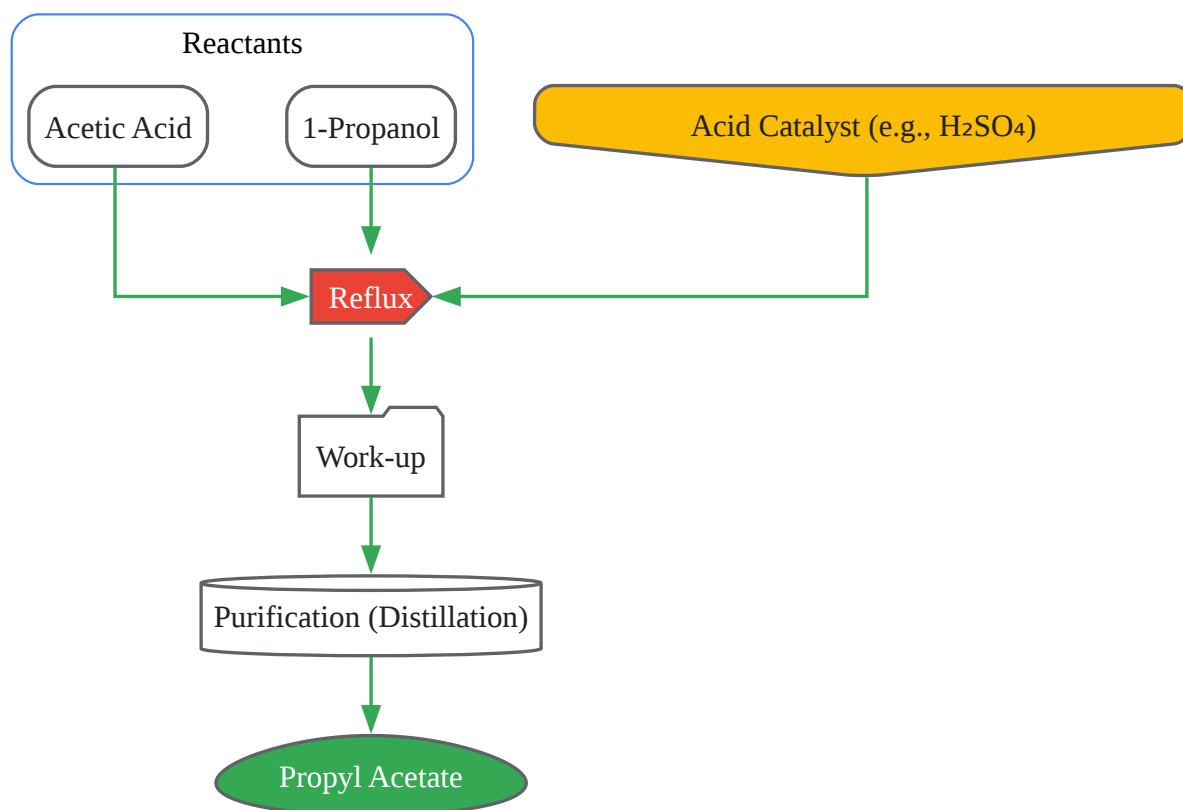
This method is used to determine the equilibrium solubility of a substance in a solvent.

Procedure:

- Add an excess amount of **propyl acetate** to a known volume of the solvent (e.g., water) in a sealed flask.
- Agitate the flask at a constant temperature for an extended period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Allow the mixture to stand to separate the undissolved and dissolved phases.
- Carefully extract a sample from the solvent phase, ensuring no undissolved **propyl acetate** is included.
- Analyze the concentration of **propyl acetate** in the solvent using a suitable analytical technique, such as gas chromatography (GC) or high-performance liquid chromatography (HPLC).<sup>[15]</sup>

## Fischer Esterification: Synthesis of Propyl Acetate

**Propyl acetate** is commonly synthesized by the Fischer esterification of acetic acid and propan-1-ol, using a strong acid catalyst such as sulfuric acid.<sup>[2][16]</sup>



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#### Fischer esterification workflow.

##### Procedure:

- Combine 1-propanol and acetic acid in a round-bottom flask.
- Slowly add a catalytic amount of concentrated sulfuric acid.
- Heat the mixture to reflux for a specified period to drive the reaction towards the products.
- After cooling, the reaction mixture is typically washed with water and a weak base (e.g., sodium bicarbonate solution) to remove the acid catalyst and unreacted acetic acid.<sup>[16]</sup>
- The organic layer is then dried and purified by distillation to obtain pure **propyl acetate**.<sup>[16]</sup>



## Hydrolysis of Propyl Acetate

As an ester, **propyl acetate** can undergo hydrolysis to yield acetic acid and propan-1-ol. This reaction is typically catalyzed by an acid or a base.

Acid-Catalyzed Hydrolysis:

- Reaction:  $\text{CH}_3\text{COOCH}_2\text{CH}_2\text{CH}_3 + \text{H}_2\text{O} \rightleftharpoons \text{CH}_3\text{COOH} + \text{CH}_3\text{CH}_2\text{CH}_2\text{OH}$  (in the presence of  $\text{H}^+$ )
- Protocol: The rate of hydrolysis can be monitored by titrating the amount of acetic acid produced over time. A known concentration of **propyl acetate** is reacted in an acidic aqueous solution at a constant temperature. Aliquots are taken at regular intervals, and the reaction is quenched (e.g., by cooling). The concentration of acetic acid is then determined by titration with a standard solution of a strong base.[\[17\]](#)

## Safety and Handling

**Propyl acetate** is a flammable liquid and should be handled with appropriate safety precautions.

- Flammability: Highly flammable liquid and vapor. Keep away from heat, sparks, open flames, and other ignition sources.[\[5\]](#)[\[18\]](#)
- Inhalation: May cause drowsiness or dizziness. High vapor concentrations can be irritating to the respiratory tract.[\[18\]](#)
- Eye Contact: Causes serious eye irritation.[\[18\]](#)
- Skin Contact: May cause skin irritation with prolonged contact.[\[18\]](#)
- Handling: Use in a well-ventilated area. Wear protective gloves, safety glasses, and a lab coat.[\[18\]](#)
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place away from incompatible materials.[\[5\]](#)

This technical guide provides a comprehensive overview of the physical and chemical properties of **propyl acetate**, along with practical experimental protocols and safety information. This information is intended to support researchers and scientists in the safe and effective use of this versatile solvent in their laboratory work.

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